

Application Notes and Protocols for Preparing Aktiferrin Solutions in Cell Culture

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Compound of Interest

Compound Name: Aktiferrin

Cat. No.: B1202359

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Introduction

Iron is an essential micronutrient for the growth and proliferation of cells in culture, playing a critical role in cellular respiration, DNA synthesis, and enzymatic reactions. **Aktiferrin**, a pharmaceutical preparation containing ferrous sulfate (iron (II) sulfate) and the amino acid DL-serine, can serve as a source of iron for cell culture media. The presence of DL-serine is intended to enhance the bioavailability of iron. This document provides a detailed protocol for the preparation of **Aktiferrin** solutions for use in cell culture applications, ensuring optimal performance and reproducibility.

Quantitative Data Summary

The following table summarizes the key quantitative information for the components of **Aktiferrin** and their recommended use in cell culture.

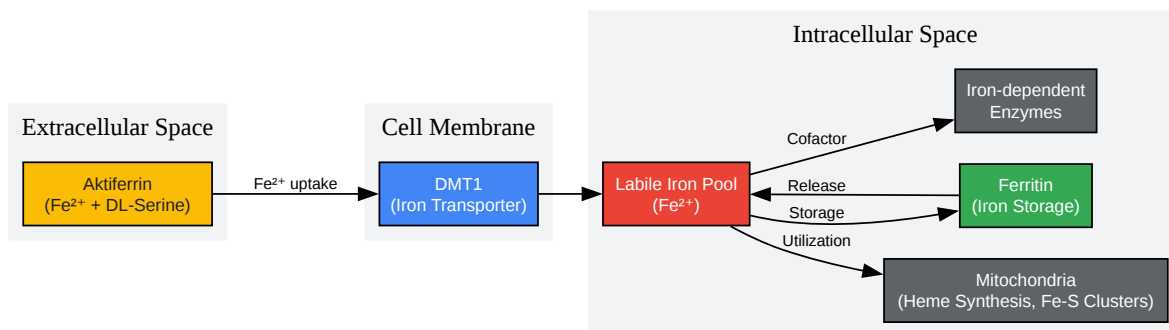
Component	Molecular Weight (g/mol)	Concentration in Aktiferrin-F Capsules	Recommended Stock Solution Concentration	Recommended Working Concentration in Cell Culture Medium
Ferrous Sulfate (FeSO ₄)	151.91 (anhydrous)	113.85 mg	10-100 mM in cell culture grade water	1-100 µM
DL-Serine	105.09	129 mg	10-100 mM in cell culture grade water	1-100 µM
Folic Acid (in some forms)	441.4	0.5 mg	1-10 mM in cell culture grade water	1-10 µM

Note: The exact composition of **Aktiferrin** may vary between different formulations (e.g., drops, syrup, capsules). It is crucial to refer to the specific product information for precise concentrations. The working concentration in cell culture should be optimized for each cell line.

Signaling Pathway and Experimental Workflow

Iron Uptake and Utilization in a Cell

The following diagram illustrates the general pathway of iron uptake and its role within a cell.

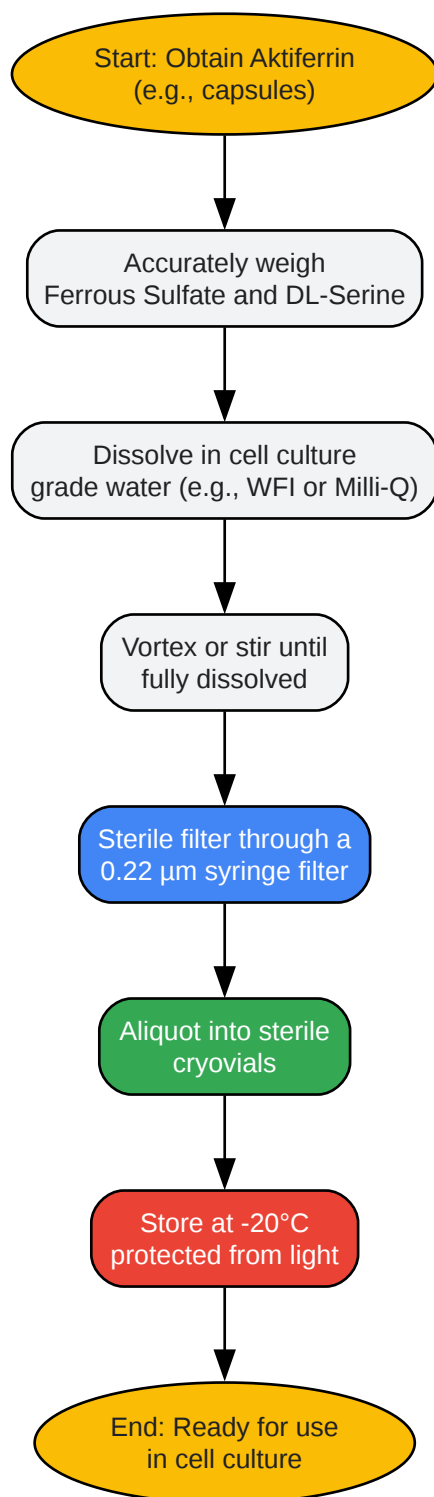


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Caption: Cellular iron uptake and utilization pathway.

Experimental Workflow for Aktiferrin Solution Preparation

This diagram outlines the step-by-step process for preparing a sterile **Aktiferrin** stock solution for cell culture.



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Caption: Workflow for preparing sterile **Aktiferrin** stock solution.

Experimental Protocols

Materials

- **Aktiferrin** capsules or pure Ferrous Sulfate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$) and DL-Serine
- Cell culture grade water (e.g., Water for Injection - WFI, Milli-Q water)
- Sterile conical tubes (15 mL or 50 mL)
- Sterile serological pipettes
- 0.22 μm sterile syringe filters
- Sterile syringes
- Sterile cryovials for aliquoting
- Vortex mixer
- Analytical balance

Preparation of a 100 mM Ferrous Sulfate / 100 mM DL-Serine Stock Solution

This protocol is based on using pure chemicals. If using **Aktiferrin** capsules, the powder should be carefully removed and weighed. Note that capsules contain excipients, which may not be soluble or desirable in cell culture. Whenever possible, using pure reagents is recommended.

- Calculate the required mass of reagents:
 - For 10 mL of a 100 mM solution:
 - Ferrous Sulfate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$, MW: 278.01 g/mol): 0.278 g
 - DL-Serine (MW: 105.09 g/mol): 0.105 g
- Dissolution:

- In a sterile 15 mL conical tube, add the weighed Ferrous Sulfate and DL-Serine to approximately 8 mL of cell culture grade water.
- Vortex thoroughly until both components are completely dissolved. The solution may have a pale green color.
- Volume Adjustment:
 - Adjust the final volume to 10 mL with cell culture grade water.
- Sterilization:
 - Draw the solution into a sterile syringe.
 - Attach a 0.22 μm sterile syringe filter to the syringe.
 - Filter the solution into a new sterile 15 mL conical tube. Do not autoclave iron solutions as this will cause precipitation.
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 100 μL) in sterile cryovials.
 - Store the aliquots at -20°C and protect them from light. Ferrous sulfate is susceptible to oxidation.

Use in Cell Culture

- Thawing:
 - Thaw a single aliquot of the stock solution at room temperature or in a 37°C water bath immediately before use.
- Dilution:
 - Dilute the stock solution directly into the cell culture medium to achieve the desired final concentration (typically in the range of 1-100 μM). For example, to make a 10 μM solution

in 100 mL of medium, add 10 μ L of the 100 mM stock solution.

- Gently mix the medium after adding the supplement.
- Optimization:
 - The optimal concentration of **Aktiferrin** solution should be determined empirically for each cell line and experimental condition. A concentration gradient experiment is recommended to find the ideal balance between providing sufficient iron and avoiding potential toxicity from iron-induced oxidative stress.

Conclusion

This document provides a comprehensive guide for the preparation and use of **Aktiferrin**-based solutions in a cell culture setting. By following these protocols, researchers can prepare sterile, standardized iron supplements to support robust cell growth and ensure the reproducibility of their experiments. It is imperative to adhere to aseptic techniques throughout the preparation process and to optimize the final working concentration for the specific needs of the cell line being cultured.

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